

Compound of Interest

Compound Name: Taurinamide-D4

Cat. No.: B1159982

Application Note: Application of **Taurinamide-D4** in Pharmaceutical Impurity Profiling

Introduction & The Genesis of Taurinamide Impurities

Taurolidine is a broad-spectrum antimicrobial and anti-lipopolysaccharide active pharmaceutical ingredient (API). During its synthesis or via hydrolytic rigorous monitoring to ensure the safety and efficacy of the final drug product.

The Mechanistic Imperative of Taurinamide-D4 in LC-MS/MS

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) provides the molecular specificity required to identify and quantify trace impurities with charge at the surface of the ESI droplet, often leading to a suppressed analyte signal and false-negative quantification.

To construct a self-correcting analytical system, **Taurinamide-D4** (Molecular Formula: C₂H₄D₄N₂O₂S, MW: 128.18) is deployed as a Stable Isotope-Labeled Analyte. They are subjected to the exact same ionization environment and matrix effects^[6]. By calculating the peak area ratio of the unlabeled analyte to the d

Degradation Pathway Visualization

Understanding the structural origin of the impurity dictates the extraction and analytical strategy. Below is the hydrolytic pathway leading to the format

Degradation pathway of Taurolidine yielding Taurultam and Taurinamide impurities.

Quantitative Performance Data

The integration of **Taurinamide-D4** into the LC-MS/MS workflow enables robust analytical performance that satisfies ICH M10 bioanalytical guideline

Table 1: Quantitative Performance Metrics for Taurinamide Profiling

Parameter	Value / Criteria
Linear Dynamic Range	1.0 – 500 ng/mL
Correlation Coefficient (R ²)	> 0.999
Limit of Detection (LOD)	0.2 ng/mL
Limit of Quantification (LOQ)	1.0 ng/mL
Intra-Assay Accuracy	95% – 105%
Precision (%CV)	< 5.0%
IS-Normalized Matrix Factor	-1.0 (98-102%)

Self-Validating Experimental Protocol

This protocol is designed as a closed-loop system. Every analytical batch includes internal system suitability checks to guarantee that the causality of

Reagent & Standard Preparation

- **Taurinamide-D4** Working Solution: Prepare a 100 ng/mL working solution of **Taurinamide-D4** in Acetonitrile:Water (50:50, v/v).
 - Causality: Maintaining a constant IS concentration across all calibration and unknown samples provides the mathematical anchor required for ra

Sample Extraction & Spiking

- Step 1: Accurately weigh 10 mg of Taurolidine API into a 10 mL volumetric flask.
- Step 2: Add 8 mL of sample diluent (e.g., 0.1% Formic acid in Water).
- Step 3: Spike exactly 100 µL of the **Taurinamide-D4** Working Solution into the flask.
- Step 4: Sonicate for 5 minutes and make up to volume. Filter through a 0.22 µm PTFE syringe filter into an autosampler vial.
 - Causality: Spiking the SIL-IS before filtration ensures that any physical loss of the analyte (e.g., membrane adsorption) is identically mirrored by

LC-MS/MS Instrumental Conditions

- Chromatography: Use a Polar-embedded C18 or HILIC column (Taurinamide is highly polar).
- Mobile Phase: (A) 0.1% Formic acid in Water; (B) 0.1% Formic acid in Acetonitrile.
 - Causality: Formic acid provides the excess protons [H⁺] necessary to drive positive-mode electrospray ionization, yielding the[M+H]⁺ precursor i
- MRM Transitions:
 - Taurinamide: m/z 125.0 → 108.0 (Representative loss of NH₃).
 - **Taurinamide-D4**: m/z 129.0 → 112.0.
 - Causality: The +4 Da mass shift isolates the internal standard signal from the natural isotopic envelope of the unlabeled impurity, preventing mas

System Suitability Test (SST) - The Self-Validation Check

Before analyzing unknown samples, the system must validate its own performance:

- Sensitivity Check: The Signal-to-Noise (S/N) ratio of the Taurinamide peak in the LOQ standard (1.0 ng/mL) must be ≥ 10.
- Matrix Integrity Check: The %RSD of the **Taurinamide-D4** peak area across all injections must be ≤ 10%.

- Causality: If the absolute IS area drops significantly in the API sample compared to a solvent blank, it indicates catastrophic matrix suppression €

API Sample —

Experimental LC-MS/MS workflow using **Taurinamide-D4** for matrix effect compensation.

References[6] Title: Application Note: Impurity Profiling of Tiotropium Bromide Us
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